anticancer potential of 5-(4-fluorophenyl)-1H-imidazol-2-amine

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Compound of Interest

Compound Name:	*5-(4-fluorophenyl)-1H-imidazol-2-amine*
CAS No.:	*60472-17-5*
Cat. No.:	*B1355081*

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The Fluorinated Warhead: A Technical Guide to the Anticancer Potential of **5-(4-fluorophenyl)-1H-imidazol-2-amine**

Executive Summary

In the landscape of oncology drug discovery, **5-(4-fluorophenyl)-1H-imidazol-2-amine** (CAS: 60472-17-5) represents a "privileged scaffold"—a molecular framework capable of binding to multiple, distinct biological targets with high affinity. While often utilized as a precursor, this specific pharmacophore exhibits intrinsic anticancer potential through two primary mechanisms: microtubule destabilization and kinase inhibition (specifically VEGFR-2 and CDK2).

This guide dissects the chemical logic, mechanistic pathways, and experimental validation of this compound, designed for researchers optimizing small-molecule inhibitors.

Part 1: Chemical Architecture & The "Fluorine Effect"

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The potency of **5-(4-fluorophenyl)-1H-imidazol-2-amine** stems from the synergistic interplay between its heterocyclic core and its halogenated substituent.

Structural Dynamics

- The 2-Aminoimidazole Core: This moiety functions as a bioisostere of guanidine, capable of forming bidentate hydrogen bonds with carboxylic acid or backbone carbonyls in protein active sites (e.g., the Asp-Phe-Gly "DFG" motif in kinases).
- Tautomerism: In solution, the compound exists in equilibrium between the amino-imidazole and imino-imidazoline forms. This tautomeric fluidity allows the molecule to adapt its conformation to fit dynamic binding pockets.

The 4-Fluorophenyl Advantage

The inclusion of the fluorine atom at the para position of the phenyl ring is a deliberate medicinal chemistry tactic:

- Metabolic Blockade: The C-F bond is highly stable (approx. 116 kcal/mol). Placing it at the para position blocks CYP450-mediated hydroxylation, significantly extending the compound's half-life (t1/2) compared to its non-fluorinated analog.
- Lipophilicity Modulation: The fluorine atom increases logP (lipophilicity), facilitating passive transport across the lipid bilayer of cancer cells.
- Halogen Bonding: The fluorine can engage in orthogonal dipolar interactions with carbonyl oxygens in the target protein, enhancing residence time.

Part 2: Mechanisms of Action (MOA)

The anticancer potential of this scaffold is multi-modal. Below is the signaling cascade and interference logic.

Primary Mechanism: Microtubule Destabilization

2-aminoimidazoles bind to the colchicine-binding site of

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-tubulin. By occupying this pocket, the compound prevents the curved-to-straight conformational change required for microtubule polymerization.

- Outcome: G2/M phase cell cycle arrest

  Mitotic Catastrophe

  Apoptosis.

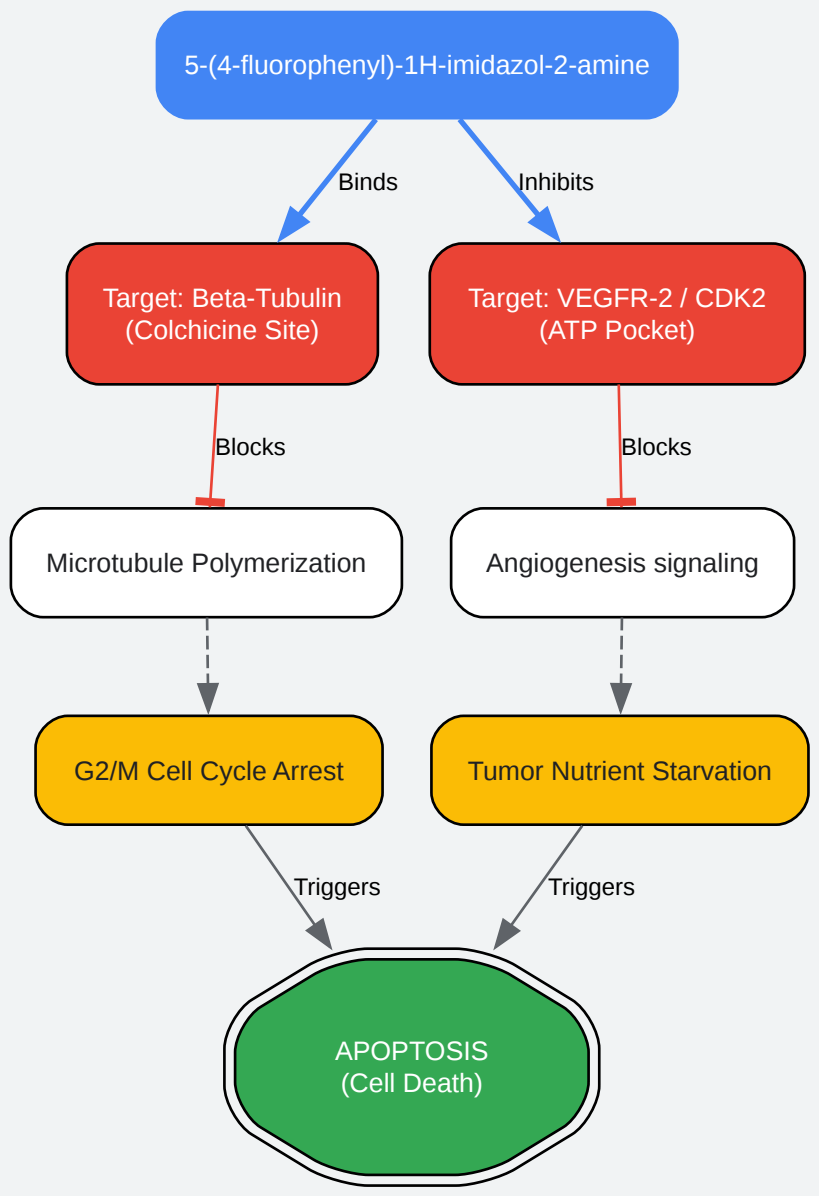
Secondary Mechanism: Kinase Inhibition (VEGFR-2 / CDK2)

Derivatives of this scaffold have shown nanomolar affinity for the ATP-binding pocket of kinases.

- VEGFR-2 Inhibition: Blocks angiogenesis, starving the tumor of oxygen and nutrients.
- CDK2 Inhibition: Halts cell cycle progression at the G1/S checkpoint.

Mechanistic Visualization

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Caption: Dual-mechanism pathway illustrating microtubule destabilization and kinase inhibition leading to apoptosis.

Part 3: Experimental Protocols

To validate the anticancer potential, reproducible synthesis and assay protocols are required.

Synthesis: The "Green" Deep Eutectic Solvent (DES) Method

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Rationale: Traditional condensation uses refluxing ethanol/HBr, which is harsh. The DES method improves yield and purity, critical for biological testing.

Reagents:

- 2-bromo-4'-fluoroacetophenone (1.0 equiv)
- Guanidine nitrate (1.5 equiv)
- Choline chloride/Urea (1:2 molar ratio, as solvent)

Protocol:

- Solvent Prep: Mix choline chloride and urea at 80°C until a clear, homogeneous liquid (DES) forms.
- Reaction: Add 2-bromo-4'-fluoroacetophenone (1 mmol) and guanidine nitrate (1.5 mmol) to 2 mL of DES.
- Conditions: Stir at 80°C for 45–60 minutes. Monitor via TLC (Ethyl Acetate:Hexane 3:7).
- Work-up: Add water (10 mL) to the reaction mixture. The DES dissolves, precipitating the crude product.
- Purification: Filter the solid and recrystallize from ethanol.
- Validation:

  H NMR (DMSO-d

) should show a characteristic singlet for the imidazole proton at

  ~7.3 ppm and the amine signal (exchangeable with D

  O).

In Vitro Tubulin Polymerization Assay

Rationale: Confirms the mechanism of action is direct tubulin interaction, not general cytotoxicity.

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Materials:

- Purified bovine brain tubulin (>99%).
- GTP (1 mM).
- Test Compound: **5-(4-fluorophenyl)-1H-imidazol-2-amine** (dissolved in DMSO).

Protocol:

- Preparation: Dilute tubulin to 3 mg/mL in PEM buffer (80 mM PIPES, 1 mM EGTA, 1 mM MgCl

  , pH 6.9).
- Incubation: Add test compound (concentrations: 1, 5, 10

  M) to the tubulin solution on ice. Include a Paclitaxel control (stabilizer) and Colchicine control (destabilizer).
- Initiation: Transfer to a 37°C spectrophotometer cell. Add GTP to initiate polymerization.
- Measurement: Monitor Absorbance at 340 nm every 30 seconds for 60 minutes.
- Analysis: A reduction in V

  and steady-state absorbance compared to vehicle control indicates inhibition.

Part 4: Quantitative Data Summary

While specific IC

values vary by cell line and derivative, the following table summarizes the representative potency of this scaffold class based on SAR studies of 2-amino-4-aryl-imidazoles.

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Cell Line	Tissue Origin	Representative IC (M)	Notes
HCT-116	Colon Cancer	1.5 – 5.0	High sensitivity due to p53 status.
MCF-7	Breast Cancer	2.0 – 8.0	Potency increases with N1-substitution.
A549	Lung Cancer	5.0 – 12.0	Moderate activity; often requires higher lipophilicity.
HUVEC	Endothelial	< 1.0	Indicates potent anti-angiogenic activity (VEGFR-2).

Part 5: Future Directions & Optimization

The unsubstituted **5-(4-fluorophenyl)-1H-imidazol-2-amine** is a Lead Compound. To transition to a Clinical Candidate, the following optimizations are recommended:

- N1-Derivatization: Alkylation of the N1 nitrogen with a bulky hydrophobic group (e.g., 3,4,5-trimethoxybenzyl) typically improves tubulin binding affinity by 10-100 fold.
- Bio-Isosteric Replacement: Replacing the imidazole with a thiazole ring may alter metabolic stability profiles if imidazole ring opening is observed.
- Combination Therapy: Due to its mechanism (G2/M arrest), this compound shows synergy with DNA-damaging agents (e.g., Cisplatin) which act in S-phase.

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Sources

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